

Tetrapropyl orthosilicate CAS number and molecular structure

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Compound of Interest

Compound Name: Tetrapropyl orthosilicate

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Tetrapropyl Orthosilicate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide to **tetrapropyl orthosilicate**, a versatile silicon compound with applications across various scientific and industrial domains.

Chemical Identity and Molecular Structure

Tetrapropyl orthosilicate, also known as tetrapropoxysilane, is an organosilicon compound. Its fundamental properties are summarized below.

CAS Number: 682-01-9[1][2][3][4]

Molecular Formula: C₁₂H₂₈O₄Si[4][5][6][7]

Molecular Weight: 264.43 g/mol [1][2][4][6][7]

Synonyms: Tetrapropoxysilane, Propyl silicate, Tetra-n-propoxysilane, Silicon tetrapropoxide[1] [6][7][8]

The molecular structure of **tetrapropyl orthosilicate** consists of a central silicon atom bonded to four propoxy groups.

Linear Formula: (CH₃CH₂CH₂O)₄Si[1][2][3]



SMILES String: CCCO--INVALID-LINK--(OCCC)OCCC[1][4][5]

InChI Key: ZQZCOBSUOFHDEE-UHFFFAOYSA-N[1][5][6]

Physicochemical Properties

A summary of the key physicochemical properties of **tetrapropyl orthosilicate** is presented in the table below. This data is crucial for handling, storage, and application of the compound in experimental settings.

Property	Value	Reference
Physical Form	Liquid	[1]
Density	0.916 g/mL at 25 °C	[1]
Boiling Point	94 °C at 5 mmHg	[1]
Refractive Index	n20/D 1.4	[1]
Vapor Density	>1 (vs air)	[1]

Applications in Research and Development

Due to its chemical nature, **tetrapropyl orthosilicate** serves as a precursor in the synthesis of silica-based materials. Its utility is particularly noted in:

- Sol-Gel Processes: It is a common precursor for the formation of silica gels, glasses, and ceramics at low temperatures. The hydrolysis and condensation reactions of **tetrapropyl** orthosilicate allow for the creation of highly pure and homogenous materials.
- Surface Modification: It can be used to modify the surface properties of various substrates, imparting hydrophobicity or serving as a coupling agent.
- Nanoparticle Synthesis: It is employed in the synthesis of silica nanoparticles with controlled size and morphology, which have applications in drug delivery, diagnostics, and catalysis.



Experimental Protocol: Synthesis of Silica Nanoparticles via Stöber Process

The following is a generalized protocol for the synthesis of monodisperse silica nanoparticles using **tetrapropyl orthosilicate** as a precursor.

Materials:

- Tetrapropyl orthosilicate (TPOS)
- Ethanol (absolute)
- Ammonium hydroxide solution (28-30% NH₃ basis)
- Deionized water

Procedure:

- In a flask, prepare a solution of ethanol and deionized water.
- Add ammonium hydroxide to the solution and stir to ensure homogeneity. The ammonium hydroxide acts as a catalyst for the hydrolysis and condensation of the silicon alkoxide.
- While stirring vigorously, rapidly add the required amount of tetrapropyl orthosilicate to the ethanol-water-ammonia mixture.
- Continue stirring the reaction mixture at room temperature for a specified duration (typically several hours). The solution will become turbid as silica nanoparticles form and grow.
- The resulting nanoparticles can be collected by centrifugation, followed by washing with ethanol and water to remove unreacted precursors and catalyst.
- The final silica nanoparticles can be redispersed in a suitable solvent for characterization and further use.

Logical Workflow for Silica Nanoparticle Synthesis





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Caption: Stöber process workflow for silica nanoparticle synthesis.

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